

Ilorasertib Aurora B inhibition validation histone H3 phosphorylation

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Compound Focus: Ilorasertib

CAS No.: 1227939-82-3

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Ilorasertib Inhibition Data Summary

Experimental Context	Target / Readout	Reported IC ₅₀ / Effect	Citation Source
Biochemical Assay (Enzyme)	Aurora B Kinase	7 nM	[1] [2]
Cellular Assay (HeLa cells)	Aurora B Autophosphorylation	13 nM	[1]
Cellular Assay (HeLa cells)	Histone H3 Phosphorylation	21 nM	[1]
In Vivo (Engrafted leukemia model)	Histone H3 Phosphorylation	Inhibition at 25 mg/kg (s.c.)	[2]
Clinical Trial (Phase 1, solid tumors)	Histone H3 Phosphorylation (in skin/serum)	Engagement of Aurora B kinase	[1]

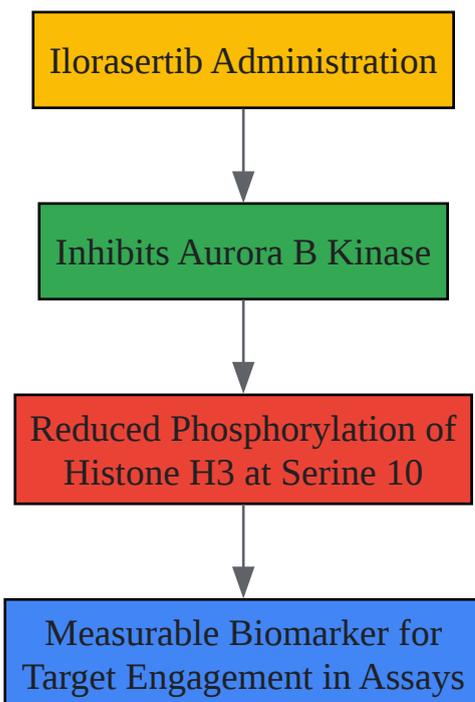
Experimental Protocol Details

The key evidence for **Ilorasertib**'s activity comes from well-established cellular assays that measure the inhibition of histone H3 phosphorylation, a direct downstream marker of Aurora B kinase activity [3].

- **Cell Line and Preparation:** Experiments frequently use **HeLa cells** (human cervical cancer cell line). To enrich for mitotic cells where Aurora B is active, cells are often arrested in mitosis using agents like **nocodazole** or **Taxol** [4] [1].
- **Treatment and Inhibition:** The arrested cells are treated with **Ilorasertib** across a range of concentrations for a defined period (e.g., 45 minutes to a few hours) [4].
- **Detection and Quantification:**
 - **Cell Lysis:** Proteins are extracted from the cells.
 - **Western Blot Analysis:** The protein extracts are separated by gel electrophoresis and transferred to a membrane. The membrane is then probed with a **phospho-specific antibody against histone H3 (Ser10)**. A reduction in the signal from this antibody indicates successful inhibition of Aurora B [4] [1] [5].
 - **Quantitative Mass Spectrometry:** A more precise method involves using mass spectrometry to directly quantify the decrease in phosphorylation on the specific peptide of histone H3 [4].

The Biological Pathway

The following diagram illustrates the logical relationship between **Ilorasertib**, Aurora B inhibition, and the reduction of histone H3 phosphorylation, which is the basis for its use as a pharmacodynamic biomarker.



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Important Technical Considerations

When interpreting these validation experiments, please keep the following points in mind:

- **Biomarker Specificity:** While histone H3 (Ser10) phosphorylation is a well-established and direct readout for Aurora B activity in mitosis, it is not entirely exclusive. Other kinases, such as MSK1, can also phosphorylate this site under certain conditions [4] [3].
- **Cellular Context Matters:** The efficacy of **Ilorasertib** can be influenced by the cellular context, including the specific cancer cell line used and its genetic background (e.g., the functional status of tumor suppressors like p53 and RB can affect the outcome) [6].
- **Multi-Target Inhibitor: Ilorasertib** is a multi-targeted kinase inhibitor. The table shows it potently inhibits VEGFRs and other kinases at low nanomolar concentrations [1] [2]. **This means that observed cellular phenotypes may not be solely due to Aurora B inhibition**, especially at higher concentrations. The pharmacodynamic effects on VEGFR often occur at lower exposures than those required for robust Aurora B inhibition in tissue [1].

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References

1. Clinical pharmacodynamic/exposure characterisation of the ... [pmc.ncbi.nlm.nih.gov]
2. | c-RET | Ilorasertib Kinase | FLT | PDGFR | VEGFR | TargetMol Aurora [targetmol.com]
3. Histone H3 phosphorylation – A versatile chromatin ... - PMC [pmc.ncbi.nlm.nih.gov]
4. Quantitative Phosphoproteomics Identifies Substrates and Functional... [pmc.ncbi.nlm.nih.gov]
5. Identification of an Aurora kinase inhibitor specific for the ... [pmc.ncbi.nlm.nih.gov]
6. Aurora B inhibitors promote RB hypophosphorylation and ... [nature.com]

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